

# Personal protective equipment for handling Isooctyl acrylate

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## Compound of Interest

Compound Name: Isooctyl acrylate

Cat. No.: B1210171

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## Essential Safety and Handling Guide for Isooctyl Acrylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Isooctyl acrylate** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

## Physicochemical and Safety Data

The following tables summarize key quantitative data for **Isooctyl acrylate**, crucial for risk assessment and safe handling.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	29590-42-9
Molecular Formula	C11H20O2
Molecular Weight	184.28 g/mol
Appearance	Colorless liquid
Odor	Acrid
Boiling Point	>270 °C
Flash Point	91 °C (closed cup)
Vapor Pressure	0.153 mm Hg

Table 2: Exposure Limits and Flammability

Parameter	Value
Workplace Environmental Exposure Level (WEEL)	5 ppm[1]
Lower Explosive Limit (LEL)	Data not available
Upper Explosive Limit (UEL)	Data not available

## Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for the safe handling of **Isooctyl acrylate**.

### Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store in a cool, dry, well-ventilated area away from direct sunlight, heat, and ignition sources.[2] Keep containers tightly closed.[2]

- **Compatibility:** Store separately from strong oxidizing agents, acids, and bases.
- **Labeling:** Ensure all containers are clearly and accurately labeled with the chemical name and associated hazards.

## Handling and Use

- **Ventilation:** Always handle **Isooctyl acrylate** in a well-ventilated area, preferably within a chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE as detailed in Table 3.
- **Hygiene:** Wash hands thoroughly with soap and water after handling.<sup>[3]</sup> Do not eat, drink, or smoke in areas where **Isooctyl acrylate** is handled or stored.
- **Static Discharge:** Take precautionary measures against static discharge. Ground all equipment when transferring the material.

## Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye Protection	Chemical splash goggles or a face shield.
Hand Protection	Nitrile or neoprene gloves. A study indicated that nitrile rubber showed no permeation by a mixture containing isooctyl acrylate after 480 minutes. <sup>[4]</sup>
Respiratory Protection	For concentrations exceeding the WEEL, use a NIOSH-approved air-purifying respirator with organic vapor cartridges. A half-mask respirator is suitable for many applications. <sup>[5][6]</sup>
Body Protection	A lab coat or chemical-resistant apron. In case of potential splashing, chemical-resistant coveralls are recommended.

## Disposal Plan

- Waste Characterization: **Isooctyl acrylate** waste should be considered hazardous. While not specifically listed by the EPA, it may exhibit characteristics of hazardous waste (e.g., ignitability).[\[2\]](#)[\[7\]](#)
- Containerization: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams.
- Disposal Method: Dispose of hazardous waste through a licensed and certified hazardous waste disposal company. Follow all local, state, and federal regulations.[\[2\]](#)
- Empty Containers: Empty containers may retain product residue and should be disposed of in the same manner as the chemical waste.

## Emergency Procedures

Immediate and appropriate response is critical in the event of an emergency.

## Spills and Leaks

- Small Spills:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
  - Collect the absorbed material into a sealed container for hazardous waste disposal.
  - Ventilate the area and decontaminate the spill surface with soap and water.
- Large Spills:
  - Evacuate the laboratory and alert others.
  - Contact your institution's emergency response team or local fire department.

- Prevent the spill from entering drains or waterways.

## First Aid Measures

Table 4: First Aid for **Isooctyl Acrylate** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire Fighting

- **Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water, as it may scatter and spread the fire.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

- Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.

## Workflow Diagrams

The following diagrams illustrate the standard handling and emergency procedures for **Isooctyl acrylate**.

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## References

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